

Spectroscopic Data for 7(E)-Nonadecenol: A Technical Overview

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Compound of Interest

Compound Name: 7(E)-Nonadecenol

Cat. No.: B15549689

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This technical guide outlines the expected spectroscopic data for **7(E)-Nonadecenol** based on characteristic values for similar long-chain unsaturated alcohols. Due to the limited availability of specific experimental data for **7(E)-Nonadecenol** in public databases, this document provides predicted values and general experimental protocols.

Predicted Spectroscopic Data

The following tables summarize the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **7(E)-Nonadecenol**. These predictions are based on established principles of spectroscopy and data from analogous compounds.

Table 1: Predicted ^1H NMR Spectral Data of 7(E)-Nonadecenol (in CDCl_3)

Protons	Predicted Chemical Shift (δ , ppm)	Predicted Splitting Pattern	Integration
CH ₃ (C19)	~ 0.88	Triplet (t)	3H
-(CH ₂) ₁₀ - (C9-C18)	~ 1.26	Broad Multiplet	20H
-CH ₂ -CH= (C6)	~ 2.01	Multiplet	2H
-CH ₂ -CH= (C9)	~ 2.01	Multiplet	2H
-CH=CH- (C7, C8)	~ 5.39	Multiplet	2H
CH ₂ -OH (C1)	~ 3.64	Triplet (t)	2H
-CH ₂ - (C2)	~ 1.56	Multiplet	2H
OH	Variable	Broad Singlet	1H

Table 2: Predicted ¹³C NMR Spectral Data of 7(E)-Nonadecenol (in CDCl₃)

Carbon	Predicted Chemical Shift (δ , ppm)
C19 (CH ₃)	~ 14.1
C2-C5, C10-C18 (-(CH ₂) _n -)	~ 22.7 - 32.8
C6, C9 (-CH ₂ -CH=)	~ 32.6
C7, C8 (-CH=CH-)	~ 130.5
C1 (CH ₂ -OH)	~ 63.1

Table 3: Predicted Key IR Absorption Bands of 7(E)-Nonadecenol

Functional Group	Predicted Absorption Range (cm ⁻¹)	Bond Vibration
O-H	3200-3600 (broad)	Stretching
C-H (sp ³)	2850-2960 (strong)	Stretching
C=C (trans)	1665-1675 (weak)	Stretching
C-H (sp ²)	3010-3040 (medium)	Stretching
=C-H (trans)	960-970 (strong)	Out-of-plane Bending
C-O	1050-1150 (strong)	Stretching

Table 4: Predicted Mass Spectrometry Data of 7(E)-Nonadecenol

Ion Type	Predicted m/z	Notes
[M] ⁺	282.5	Molecular Ion
[M-H ₂ O] ⁺	264.5	Dehydration Fragment
C _n H _{2n+1}	Various	Alkyl Fragments
C _n H _{2n-1}	Various	Alkenyl Fragments

Experimental Protocols

Detailed experimental procedures are crucial for obtaining high-quality spectroscopic data. Below are generalized protocols for NMR, IR, and MS analysis of a long-chain alcohol like **7(E)-Nonadecenol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **7(E)-Nonadecenol** in ~0.7 mL of deuterated chloroform (CDCl₃) containing 0.1% tetramethylsilane (TMS) as an internal standard. Transfer the solution to a 5 mm NMR tube.
- **Instrumentation:** A 400 MHz or higher field NMR spectrometer.

- ^1H NMR Acquisition:
 - Pulse Sequence: Standard single-pulse sequence.
 - Spectral Width: 0-15 ppm.
 - Number of Scans: 16-64.
 - Relaxation Delay: 1-5 s.
- ^{13}C NMR Acquisition:
 - Pulse Sequence: Proton-decoupled pulse sequence (e.g., zgpg30).
 - Spectral Width: 0-220 ppm.
 - Number of Scans: 1024 or more.
 - Relaxation Delay: 2 s.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the raw data. Calibrate the spectra using the TMS signal (0.00 ppm for ^1H and ^{13}C).

Infrared (IR) Spectroscopy

- Sample Preparation: Place a small drop of neat **7(E)-Nonadecenol** between two sodium chloride (NaCl) or potassium bromide (KBr) plates to form a thin film.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Spectral Range: 4000-400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16-32.

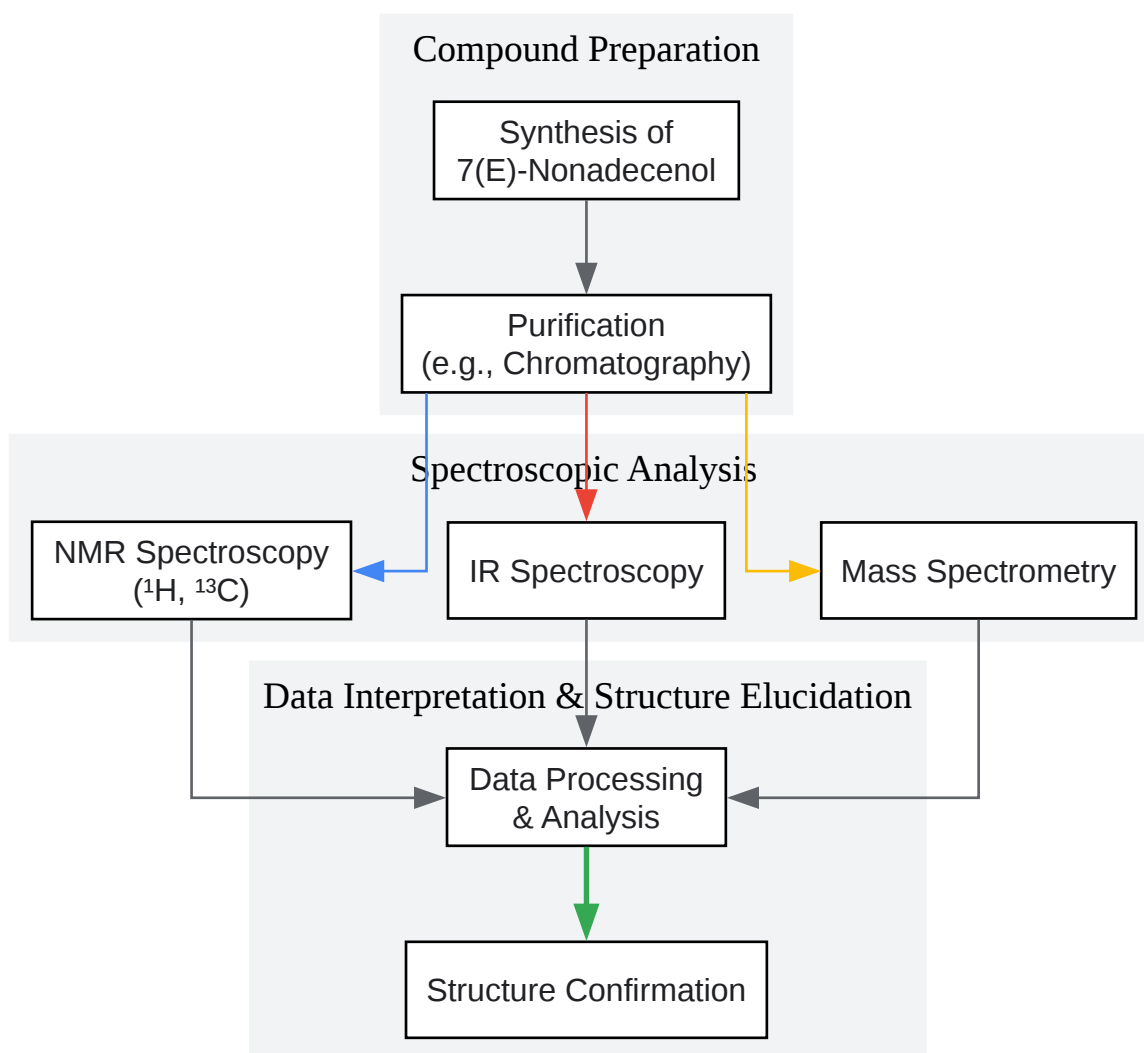
- Data Processing: Perform a background subtraction using a spectrum of the clean salt plates.

Mass Spectrometry (MS)

- Sample Preparation: Prepare a dilute solution of **7(E)-Nonadecenol** in a volatile organic solvent such as methanol or dichloromethane.
- Instrumentation: A mass spectrometer, typically coupled with a gas chromatograph (GC-MS) for separation and identification.
- GC-MS Conditions (Typical):
 - Injection Mode: Splitless.
 - Injector Temperature: 250 °C.
 - Column: A non-polar capillary column (e.g., DB-5ms).
 - Oven Program: Start at a low temperature (e.g., 100 °C), ramp up to a high temperature (e.g., 280 °C).
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

Workflow and Logical Relationships

The following diagram illustrates the general workflow for obtaining and analyzing spectroscopic data for a chemical compound like **7(E)-Nonadecenol**.



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Caption: Workflow for the synthesis, purification, and spectroscopic analysis of **7(E)-Nonadecenol**.

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